

Anhydrous Calcium Citrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Calcium citrate, anhydrous

Cat. No.: B2430290

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CAS Number: 813-94-5

This technical guide provides an in-depth overview of anhydrous calcium citrate, a compound of significant interest to researchers, scientists, and drug development professionals. This document outlines its chemical and physical properties, synthesis methodologies, and detailed analytical procedures for quality control. Furthermore, it explores a key physiological pathway involving citrate and calcium homeostasis.

Chemical and Physical Properties

Anhydrous calcium citrate, also known as tricalcium dicitrate, is the calcium salt of citric acid.^[1] It is a white, odorless, crystalline powder commonly used as a food additive (E333) and in dietary calcium supplements.^[1] Anhydrous calcium citrate is sparingly soluble in water but freely soluble in diluted 3N hydrochloric acid and 2N nitric acid.^[2]

Table 1: Chemical Identifiers and Properties of Anhydrous Calcium Citrate

Property	Value	Reference
CAS Number	813-94-5	[3]
Molecular Formula	$C_{12}H_{10}Ca_3O_{14}$	[3]
Molecular Weight	498.43 g/mol	
Appearance	White, odorless, crystalline powder	[2][3]
Solubility	Sparsingly soluble in water; insoluble in alcohol	[1][2][3]

Synthesis of Anhydrous Calcium Citrate

Anhydrous calcium citrate is typically produced through the neutralization of citric acid with a calcium source, such as calcium hydroxide or calcium carbonate.[4][5] The resulting calcium citrate precipitates from the solution and can then be filtered, washed, and dried.

General Laboratory Synthesis Protocol

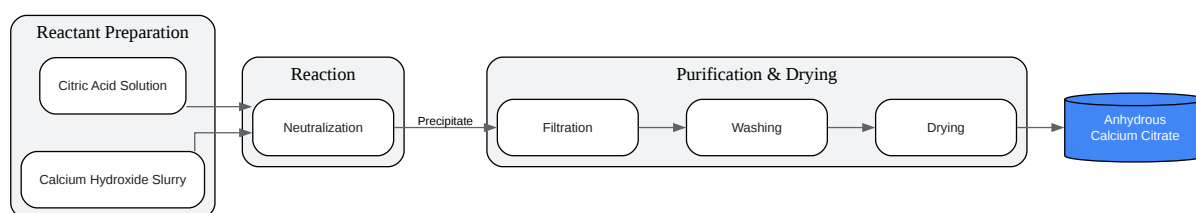
A common laboratory-scale synthesis involves the reaction of an aqueous solution of citric acid with a slurry of calcium hydroxide.[4]

Experimental Protocol:

- Prepare an aqueous solution of citric acid.
- Separately, prepare a uniform slurry of calcium hydroxide in water.
- Slowly add the calcium hydroxide slurry to the citric acid solution with constant stirring. The reaction is exothermic, and the temperature should be controlled, not exceeding approximately 60°C.[4]
- After the addition is complete, continue stirring to ensure the reaction goes to completion. The pH of the resulting slurry should be monitored.
- The precipitated calcium citrate is then collected by filtration.

- The collected solid is washed with water to remove any unreacted starting materials or soluble byproducts.
- The washed calcium citrate is then dried at an appropriate temperature (e.g., 150°C) to a constant weight to yield the anhydrous form.[6][7]

A logical workflow for a typical synthesis process is illustrated below.



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General Synthesis Workflow for Anhydrous Calcium Citrate.

Quality Control and Analytical Procedures

The quality and purity of anhydrous calcium citrate are critical, particularly for its use in pharmaceutical and food applications. The United States Pharmacopeia (USP) provides standardized methods for its analysis.[6][8]

Table 2: Summary of USP Quality Control Tests for Calcium Citrate

Test	Method Summary	Acceptance Criteria	Reference
Assay (Purity)	Titration with 0.05 M Edetate Disodium (EDTA) using hydroxy naphthol blue indicator.	97.5% - 100.5% (on dried basis)	[6] [7] [9]
Limit of Fluoride	Ion-selective electrode method.	NMT 0.003%	[2] [6]
Heavy Metals	Colorimetric comparison with a lead standard.	NMT 0.002%	[2] [6]
Lead	Dithizone extraction and colorimetric determination.	NMT 0.001%	[2] [6]
Acid-Insoluble Substances	Gravimetric determination after dissolution in hydrochloric acid.	NMT 0.2%	[6] [8]

Detailed Experimental Protocol: Assay by EDTA Titration

This procedure determines the purity of calcium citrate by complexometric titration with EDTA.

Reagents and Equipment:

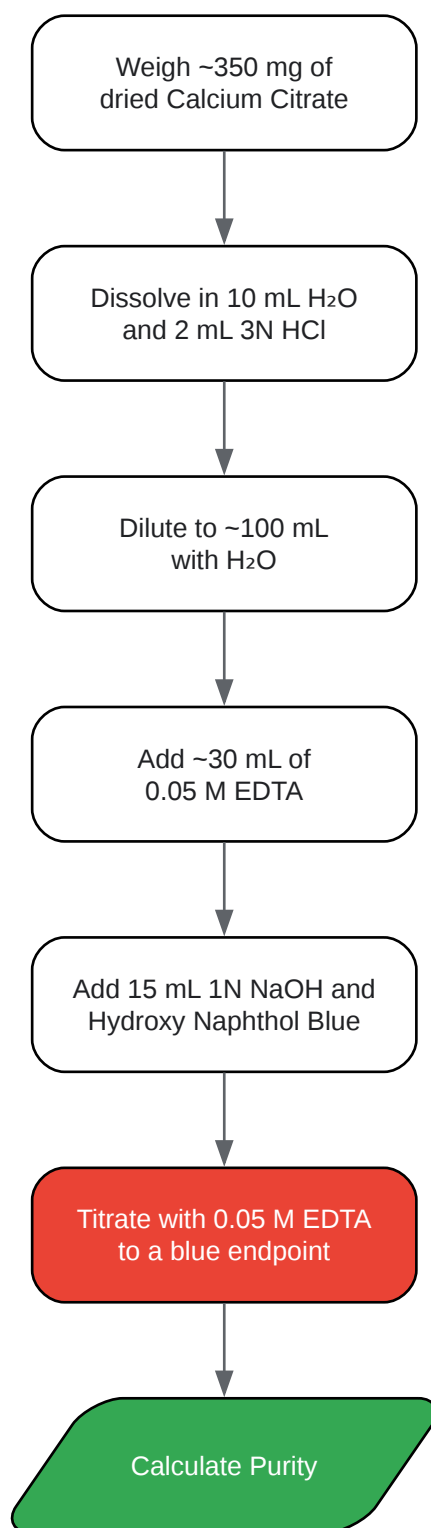
- 0.05 M Edetate Disodium (EDTA) standardized solution
- 3 N Hydrochloric Acid
- 1 N Sodium Hydroxide
- Hydroxy naphthol blue indicator
- Analytical balance

- 50-mL buret
- Magnetic stirrer and stir bar
- Volumetric flasks and pipettes

Procedure:

- Accurately weigh approximately 350 mg of anhydrous calcium citrate, previously dried at 150°C to a constant weight.[\[7\]](#)
- Dissolve the sample in a mixture of 10 mL of water and 2 mL of 3 N hydrochloric acid.[\[7\]](#)
- Dilute the solution with water to about 100 mL.[\[7\]](#)
- While stirring, add approximately 30 mL of 0.05 M EDTA solution from a buret.[\[7\]](#)
- Add 15 mL of 1 N sodium hydroxide and about 300 mg of hydroxy naphthol blue indicator.[\[7\]](#)
[\[9\]](#)
- Continue the titration with the 0.05 M EDTA solution until a distinct blue endpoint is observed.
[\[7\]](#)
- Record the total volume of EDTA solution used.
- Each mL of 0.05 M edetate disodium is equivalent to 8.307 mg of anhydrous calcium citrate ($\text{Ca}_3(\text{C}_6\text{H}_5\text{O}_7)_2$).[\[6\]](#)[\[7\]](#)

The following diagram illustrates the workflow for the assay of anhydrous calcium citrate.



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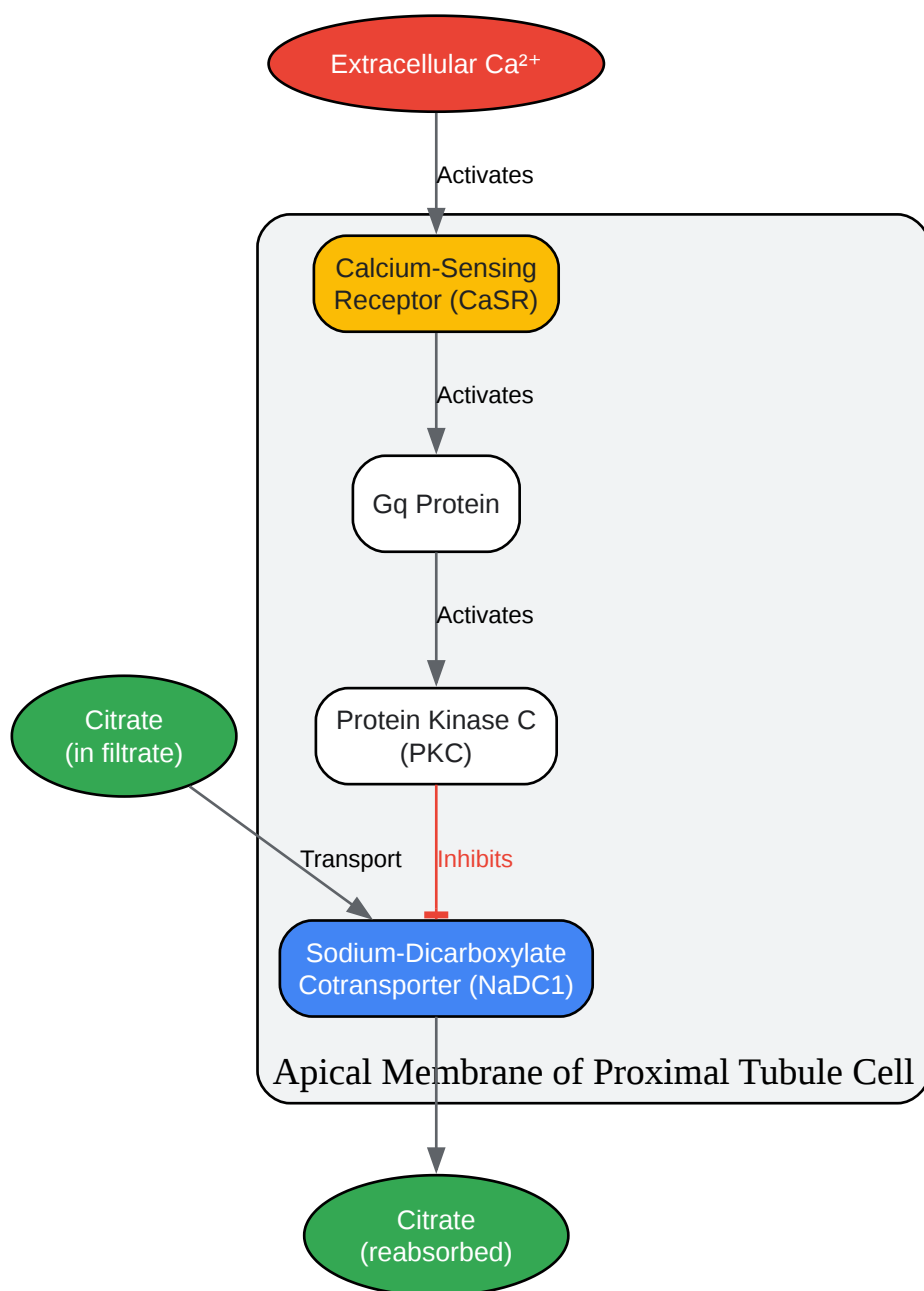
Workflow for the Assay of Anhydrous Calcium Citrate by EDTA Titration.

Role in Cellular Signaling: Calcium-Sensing Receptor and Citrate Transport

Beyond its role as a simple calcium supplement, the interplay between calcium and citrate is relevant in physiological processes, such as renal function. In the kidney's proximal tubule, the Calcium-Sensing Receptor (CaSR), a G-protein coupled receptor, plays a role in regulating the transport of dicarboxylates like citrate.[\[10\]](#)[\[11\]](#)

Activation of the CaSR by extracellular calcium can initiate a signaling cascade that involves G-proteins (specifically Gq) and Protein Kinase C (PKC).[\[10\]](#)[\[11\]](#) This pathway ultimately leads to the inhibition of apical dicarboxylate transport, which includes citrate reabsorption.[\[10\]](#) This mechanism may be important in preventing the formation of calcium-based kidney stones by increasing urinary citrate levels.[\[10\]](#)

The signaling pathway is depicted in the diagram below.



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CaSR Signaling Pathway in Renal Citrate Transport Regulation.

Conclusion

Anhydrous calcium citrate is a well-characterized compound with established methods for its synthesis and quality assessment. Its role extends beyond being a simple nutritional supplement, as evidenced by its involvement in complex physiological signaling pathways that regulate ion transport. This guide provides foundational technical information for professionals

in research and drug development, offering a basis for further investigation and application of this versatile compound.

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